

3-(4-Fluorophenyl)-2-methylpropanoic acid mechanism of action in biological systems.

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Compound of Interest

Compound Name: 3-(4-Fluorophenyl)-2-methylpropanoic acid

Cat. No.: B1339361

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In-depth Technical Guide: 3-(4-Fluorophenyl)-2-methylpropanoic Acid

Audience: Researchers, scientists, and drug development professionals.

Foreword

This document is intended to provide a comprehensive overview of the mechanism of action of **3-(4-Fluorophenyl)-2-methylpropanoic acid** in biological systems. Following a thorough review of publicly available scientific literature and databases, it has been determined that there is currently no established and documented biological mechanism of action for this specific compound.

The search results primarily yield chemical and physical property data for **3-(4-Fluorophenyl)-2-methylpropanoic acid**. While the literature describes the biological activities of structurally similar compounds and derivatives, this information is not directly applicable to the subject of this guide. These related but distinct molecules include potential anticancer, anti-inflammatory, and antimicrobial agents. However, the specific biological targets and signaling pathways associated with **3-(4-Fluorophenyl)-2-methylpropanoic acid** remain uncharacterized in the public domain.

Given the absence of data on its biological activity, it is not possible to fulfill the core requirements of this technical guide, which include:

- **Quantitative Data Presentation:** No quantitative data such as IC50 values, binding affinities, or dose-response relationships are available.
- **Experimental Protocols:** Without published studies, there are no experimental methodologies to detail.
- **Signaling Pathway Visualization:** The signaling pathways modulated by this compound are unknown, precluding the creation of any diagrams.

It is conceivable that **3-(4-Fluorophenyl)-2-methylpropanoic acid** is a novel research compound with unpublished biological data, a synthetic intermediate for other molecules, or a metabolite that has not been extensively studied for its intrinsic biological effects.

This document will therefore summarize the available chemical information for **3-(4-Fluorophenyl)-2-methylpropanoic acid** and briefly touch upon the biological activities of structurally related compounds to provide context, while clearly stating that these activities are not attributed to the compound in question.

Chemical Identity of 3-(4-Fluorophenyl)-2-methylpropanoic Acid

Property	Value	Source
IUPAC Name	3-(4-fluorophenyl)-2-methylpropanoic acid	[1]
Molecular Formula	C10H11FO2	[1]
Molecular Weight	182.19 g/mol	[1]
CAS Number	22138-73-4	[1]
Canonical SMILES	<chem>CC(CC1=CC=C(C=C1)F)C(=O)O</chem>	[1]
InChI Key	KPWBMCKJLTZFFT-UHFFFAOYSA-N	[1]

Biological Activities of Structurally Related Compounds

It is crucial to reiterate that the following information pertains to molecules that are structurally related to **3-(4-Fluorophenyl)-2-methylpropanoic acid** but are not the same compound. The activities described below cannot be attributed to **3-(4-Fluorophenyl)-2-methylpropanoic acid** without direct experimental evidence.

Anticancer and Antimicrobial Properties of Propanoic Acid Derivatives

Recent studies have explored the therapeutic potential of various propanoic acid derivatives. For instance, a series of 3-((4-hydroxyphenyl)amino)propanoic acid derivatives have been synthesized and evaluated for their anticancer and antimicrobial properties.[2][3] Some of these compounds demonstrated structure-dependent activity against multidrug-resistant bacterial and fungal pathogens, as well as certain cancer cell lines.[2][3] The mechanism of action for these compounds is still under investigation but is thought to involve interactions with various biological targets due to the versatile chemical nature of the phenolic hydroxyl group and the amino acid scaffold.[3]

Another study focused on 3-[(4-acetylphenyl)(4-phenylthiazol-2-yl)amino]propanoic acid derivatives as potential anticancer agents targeting SIRT2 and EGFR.[4] Certain derivatives in this series exhibited low micromolar antiproliferative activity against lung cancer cell lines.[4]

Anti-inflammatory Activity of Phenylpropanoic Acid Analogs

Derivatives of phenylpropanoic acid have been investigated for their anti-inflammatory effects. For example, some morpholinopyrimidine derivatives incorporating a phenylmethyl group have shown to inhibit the production of nitric oxide (NO) and reduce the expression of iNOS and COX-2 in macrophage cells stimulated by lipopolysaccharides (LPS).[5] This suggests a potential mechanism involving the modulation of inflammatory pathways.

Modulation of Other Signaling Pathways

The broader class of small molecules containing phenyl and propanoic acid motifs has been implicated in the modulation of various signaling pathways. These include pathways that are critical in cancer progression, such as the PI3K/Akt/mTOR and NF-κB signaling pathways.[6] However, the specific role of the 4-fluorophenyl and 2-methyl substituents in directing a compound towards a particular biological target is highly specific and cannot be inferred without direct experimental data.

Conclusion

In conclusion, there is a significant gap in the scientific literature regarding the biological mechanism of action of **3-(4-Fluorophenyl)-2-methylpropanoic acid**. While the broader chemical class of phenylpropanoic acid derivatives has shown a wide range of biological activities, these findings cannot be extrapolated to the specific compound of interest. Further research, including in vitro screening, target identification, and in vivo studies, is required to elucidate the pharmacological profile and mechanism of action of **3-(4-Fluorophenyl)-2-methylpropanoic acid**. Until such data becomes available, its role in biological systems remains unknown.

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